

Navigating the Safe Disposal of Fak-IN-4: A Procedural Guide

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Compound of Interest

Compound Name: *Fak-IN-4*

Cat. No.: *B12416681*

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Disclaimer: A specific Safety Data Sheet (SDS) for **Fak-IN-4** was not located within the initial search. The following guidance is based on the safety protocols for closely related focal adhesion kinase (FAK) inhibitors, such as FAK-IN-2 and FAK Inhibitor 14. Researchers must consult the specific SDS provided by the manufacturer for the exact compound in use and adhere to all institutional and local regulations for hazardous waste management.

This document provides essential safety and logistical information for the proper disposal of **Fak-IN-4**, a potent laboratory chemical. Adherence to these procedures is critical for ensuring personnel safety and environmental protection.

Key Chemical and Hazard Information

The following table summarizes the known properties and hazard classifications for similar FAK inhibitors. This data should be used as a reference point for handling **Fak-IN-4**, assuming it may have similar characteristics.

Property	FAK-IN-2	FAK Inhibitor 14
Synonyms	-	Y15, NSC 677249[1]
Molecular Formula	C28H31ClN8O3[2]	C6H10N4·4HCl[1]
Molecular Weight	563.05[2]	284.01[1]
CAS Number	Not specified	4506-66-5[1][3]
Hazard Statements	H302: Harmful if swallowed.[2] H410: Very toxic to aquatic life with long lasting effects.[2]	H315: Causes skin irritation.[3] H319: Causes serious eye irritation.[3] H335: May cause respiratory irritation.[3]
Storage Conditions	Store at -20°C (powder) or -80°C (in solvent).[2]	Store in accordance with information listed on the product insert.[3]

Standard Operating Protocol for Disposal of Fak-IN-4

This protocol outlines the step-by-step procedure for the safe disposal of **Fak-IN-4** waste, including pure compound, contaminated labware, and solutions.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including safety goggles with side-shields, protective gloves, and impervious clothing.[2]
- If there is a risk of dust or aerosol formation, use a suitable respirator in a well-ventilated area or chemical fume hood.[1][2]

2. Waste Segregation and Collection:

- Solid Waste: Collect unused **Fak-IN-4** powder and any contaminated solid materials (e.g., pipette tips, weigh boats, gloves) in a designated, clearly labeled hazardous waste container.

- Liquid Waste: Collect solutions containing **Fak-IN-4** in a separate, sealed, and clearly labeled hazardous waste container. Avoid mixing with incompatible materials such as strong acids/alkalis or strong oxidizing/reducing agents.[1][2]
- Sharps Waste: Needles or other sharps contaminated with **Fak-IN-4** should be disposed of in a designated sharps container.

3. Final Disposal:

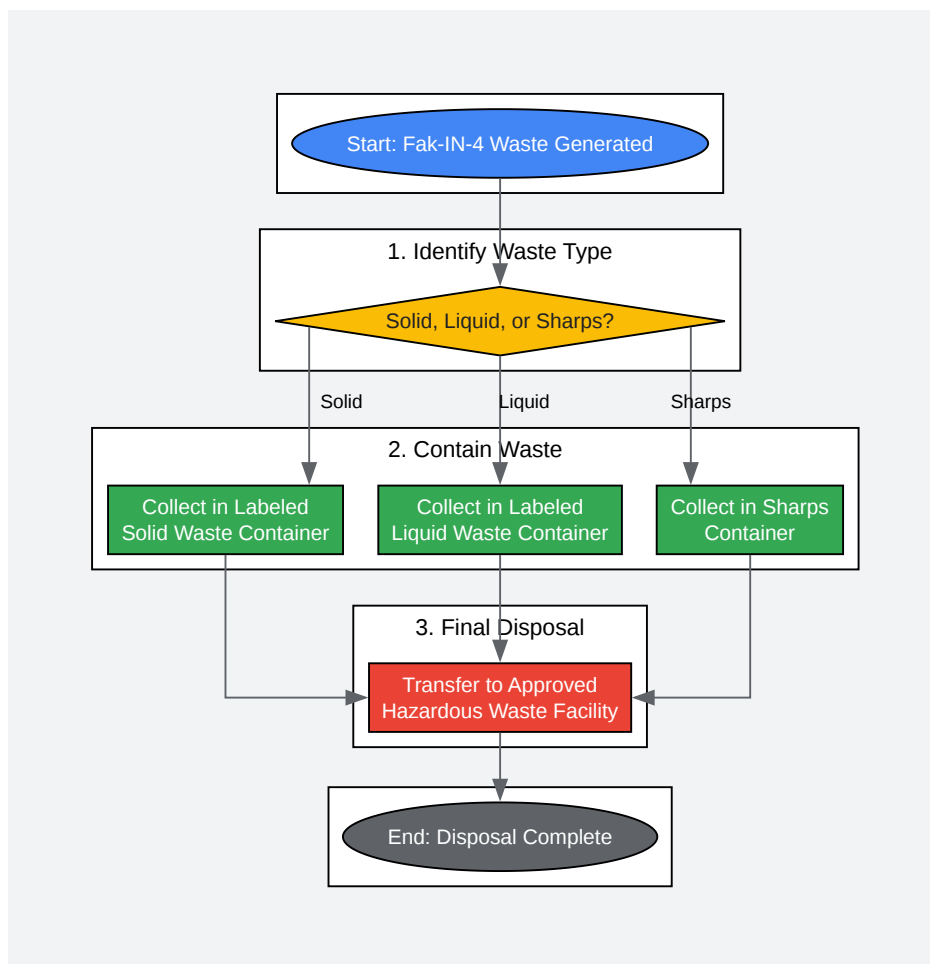
- All waste containing **Fak-IN-4** must be disposed of through an approved waste disposal plant.[2][4] Do not dispose of this chemical down the drain or in regular trash.
- P501: Dispose of contents/container to an approved waste disposal plant.[2][4]
- Avoid release to the environment.[2][4] This is especially critical as related compounds are very toxic to aquatic life.[2]

4. Spill Management Protocol:

- In the event of a spill, evacuate the immediate area if necessary.
- For small spills of solid material, carefully sweep up the material, avoiding dust formation, and place it in the designated hazardous waste container.
- For liquid spills, cover the spillage with a suitable absorbent material.[1] Once absorbed, sweep up the material and place it in the appropriate container for disposal.[1]
- After cleanup, thoroughly wash the affected area.
- Wash skin thoroughly with soap and water after handling.[2]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of waste containing **Fak-IN-4**.



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Caption: Workflow for the safe segregation and disposal of **Fak-IN-4** waste.

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References

- 1. documents.tocris.com [documents.tocris.com]
- 2. FAK-IN-2|MSDS [dcchemicals.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]

- 4. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
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